

Physicochemical Causality and Hazard Profile

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Compound of Interest

Compound Name: *Propene-2-D1*

CAS No.: *1184-59-4*

Cat. No.: *B074515*

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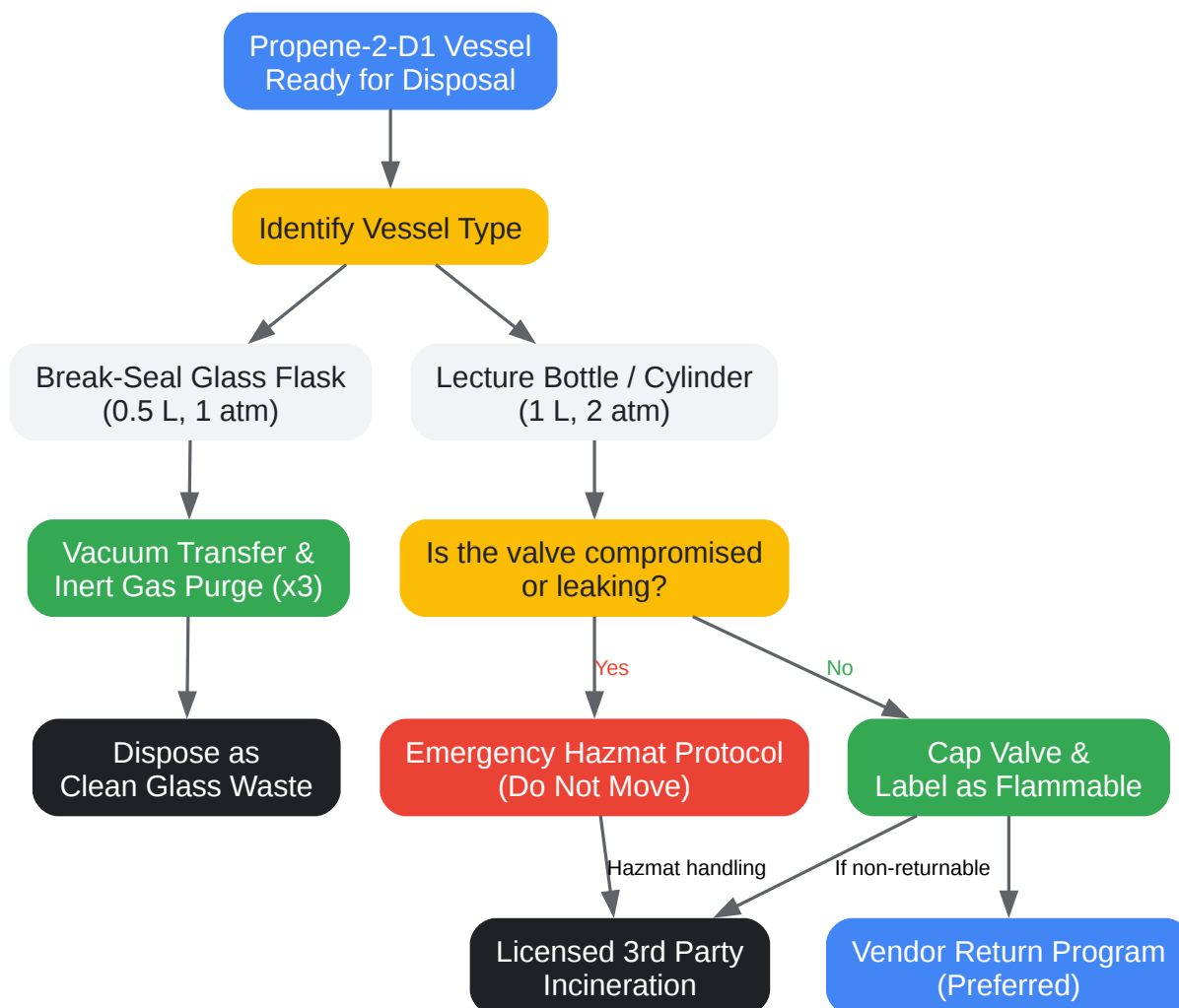
To understand the strict disposal requirements, one must first examine the physicochemical properties that dictate the gas's behavior. **Propene-2-D1** is typically supplied in break-seal glass flasks at atmospheric pressure (0.5 L) or carbon-steel lecture bottles at 2 atmospheres (1 L)[1].

Property	Value	Operational Implication
CAS Number	1184-59-4 (Unlabeled: 115-07-1)	Required for accurate hazardous waste manifesting[1].
Molecular Weight	43.09 g/mol	Heavier than air; vapor will pool in low areas if leaked[1].
Lower Flammability Limit (LFL)	~2.0% in air	Even minor leaks in unventilated spaces can reach explosive concentrations[2].
Upper Flammability Limit (UFL)	~11.1% in air	Broad flammability window necessitates strict ignition control[2].
Isotopic Enrichment	98 atom % D	High-value material; requires vacuum line handling to prevent atmospheric moisture/oxygen contamination[1].

Causality Note: Because the LFL is extremely low (2.0%), venting residual **Propene-2-D1** into a standard chemical fume hood is strictly prohibited[2]. The volumetric flow rate of the gas can easily overwhelm the hood's dilution capacity, creating a localized explosive atmosphere within the exhaust ducting.

Operational Disposal Workflow

The disposal trajectory of **Propene-2-D1** depends entirely on the vessel type (lecture bottle vs. break-seal flask) and the integrity of the containment system.



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Logical workflow for the safe disposal of **Propene-2-D1** glass flasks and pressurized cylinders.

Step-by-Step Disposal Methodologies

Protocol A: Vendor Return Program (The Gold Standard for Cylinders) The most environmentally responsible and legally compliant method for disposing of pressurized **Propene-2-D1** is returning the cylinder to the original manufacturer (e.g., CDN Isotopes, Qmx Laboratories)[1][3].

- **Pressure Verification:** Ensure the cylinder valve is fully closed. Do not attempt to "bleed" or "empty" residual gas into the open air to achieve a zero-pressure state[2].
- **Valve Protection:** Remove the pressure regulator and immediately install the brass safety cap (e.g., CGA 170 valve standard for non-corrosive lecture bottles)[1].
- **Documentation:** Label the cylinder as "Partially Full - Flammable Gas" or "Empty - Contains Residual **Propene-2-D1**". Do not deface the original isotopic purity labels.
- **Logistics:** Coordinate with your institution's Environmental Health and Safety (EH&S) department to initiate a hazardous materials shipment back to the vendor.

Protocol B: Third-Party Hazardous Waste Flaring (For Non-Returnable Lecture Bottles) Many institutions prohibit the long-term storage of lecture bottles due to the risk of valve degradation. If the vendor does not accept returns, the cylinder must be processed by a licensed hazardous waste facility[2].

- **Segregation:** Store the waste cylinder in a continuously ventilated, explosion-proof gas cabinet. Segregate it from oxidizing gases by a minimum distance of 20 feet or a 1/2-hour fire-rated barrier[2].
- **Manifesting:** Classify the waste under EPA RCRA codes for ignitable waste (D001).
- **Contractor Handoff:** A licensed contractor will transport the cylinder to a specialized facility where the residual **Propene-2-D1** is safely flared (incinerated) under controlled, high-temperature conditions, converting the gas to D₂O and CO₂.

Protocol C: Disposal of Break-Seal Glass Flasks (0.5 L) **Propene-2-D1** is frequently sold in 0.5 L break-seal glass flasks at atmospheric pressure, requiring a vacuum line for transfer[1].

- **Complete Transfer:** Using a Schlenk line or high-vacuum manifold, cryo-pump the maximum possible volume of **Propene-2-D1** into your reaction vessel[1].
- **Inert Gas Purging:** Once the flask is evacuated, backfill the manifold and the empty flask with an inert gas (Nitrogen or Argon). Repeat the vacuum/backfill cycle three times to ensure all residual **Propene-2-D1** is displaced.

- **Glass Disposal:** Once thoroughly purged and brought to atmospheric pressure with inert gas, the glass flask can be disconnected and disposed of in a designated broken glass receptacle, provided it emits no hydrocarbon odor.

Emergency Leak Response Prior to Disposal

If a **Propene-2-D1** cylinder develops a leak at the valve stem or pressure relief device before disposal:

- **Do Not Attempt Repairs:** Personnel should never attempt to repair a leaking cylinder[4].
- **Eliminate Ignition Sources:** Immediately shut off all hot plates, stirrers, and electrical equipment in the vicinity.
- **Ventilation:** If the cylinder is already inside a chemical fume hood, lower the sash completely. Do not move a leaking cylinder through the laboratory or building[4].
- **Evacuation:** Evacuate the laboratory, secure the doors, and contact the institutional Hazmat response team or dial 911[4].

References

- **Propene-2-d1** (gas) - CDN Isotopes.cdnisotopes.com. [1](#)
- UA Flammable Gases SOP Template.arizona.edu. [2](#)
- **Propene-2-d1**(gas)_1184-59-4_1L - Qmx Laboratories.qmx.com. [3](#)
- Standard Operating Procedure (SOP) Compressed Gas Cylinders.yzu.edu. [4](#)

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Sources

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